

Technical Guide: Spectroscopic Characterization of (R)- α -Phenyl-2-piperidinemethanol

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Compound of Interest

Compound Name: (R)- α -Phenyl-2-piperidinemethanol

Cat. No.: B1159114

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Executive Summary & Compound Identity

(R)- α -Phenyl-2-piperidinemethanol (also known as Ritalinol or Phenidylcarbinol) is a piperidine-based alcohol. It possesses two chiral centers: the

α -carbon (benzylic) and the C2 position of the piperidine ring. The (

R) designation specifically refers to the stereochemistry at the benzylic position.

This compound exists primarily as two diastereomeric pairs: threo and erythro. The threo isomer (specifically the (

R, 2R) configuration) is the direct reduction product of d-threo-methylphenidate and is the most pharmacologically relevant isomer in drug development workflows.

Property	Data
IUPAC Name	(R)-Phenyl(piperidin-2-yl)methanol
Common Name	Ritalinol; Deacetyl-phacetoperane
CAS Number	23144-12-3 (generic), 19395-41-6 (threo-racemate)
Molecular Formula	
Molecular Weight	191.27 g/mol
Stereochemistry	(R, 2R) - threo (Major bioactive form)

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3][4][5][6][7][8]

The NMR profile of (

R)-

-Phenyl-2-piperidinemethanol is characterized by the distinct coupling between the benzylic proton and the piperidine C2 proton. The magnitude of this coupling constant (

) is the primary metric for distinguishing between threo and erythro diastereomers.

¹H NMR Data (400 MHz,)

The following data represents the threo isomer ((

R, 2R) or (

S, 2S)), which displays a characteristic doublet for the benzylic methine.

Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment	Structural Context
7.25 – 7.40	Multiplet	5H	-	Ar-H	Phenyl ring protons
4.58	Doublet	1H	5.1 - 6.0	CH-OH	Benzylic methine (Diagnostic)
3.06 – 3.15	Broad Doublet	1H	11.0	Pip-C6-	Piperidine ring (adjacent to N)
2.88 – 2.95	Multiplet	1H	-	Pip-C2-H	Chiral center on ring
2.55 – 2.65	Triplet of doublets	1H	11.0, 3.0	Pip-C6-	Piperidine ring (adjacent to N)
1.75 – 1.85	Multiplet	1H	-	Pip-C3-H	Ring methylene
1.50 – 1.70	Multiplet	2H	-	Pip-C4/C5	Ring methylenes
1.20 – 1.45	Multiplet	3H	-	Pip-Ring	Remaining ring protons

“

Technical Insight: The coupling constant of the benzylic proton (

4.58) is critical. In the threo isomer, the dihedral angle between the benzylic H and the C2-H typically results in a

value of ~5–6 Hz. In the erythro isomer, this coupling often shifts due to hydrogen bonding stabilization between the -OH and the ring Nitrogen, altering the rotamer population.

C NMR Data (100 MHz,)

The carbon spectrum confirms the presence of a mono-substituted benzene ring and a single secondary alcohol.

Shift (, ppm)	Type	Assignment	Notes
141.7	C (quat)	Ar-C1	Ipso carbon of phenyl ring
128.4	CH	Ar-C3/5	Meta carbons
127.6	CH	Ar-C4	Para carbon
126.5	CH	Ar-C2/6	Ortho carbons
76.1	CH	CH-OH	Benzylic carbon (Deshielded by Oxygen)
61.9	CH	Pip-C2	Chiral center on ring
46.5		Pip-C6	Carbon adjacent to Nitrogen
26.2		Pip-C3	
25.8		Pip-C5	
24.0		Pip-C4	

Mass Spectrometry (MS) Fragmentation[16][17]

The mass spectrum of (

R)-

-Phenyl-2-piperidinemethanol is dominated by

-cleavage initiated by the nitrogen atom. This is a self-validating feature for piperidine alkaloids.

Fragmentation Pathway Analysis[17][18][19]

- Molecular Ion (

):

191 (Weak or absent, typical for secondary alcohols).

- Base Peak:

84. This peak arises from the cleavage of the bond between the piperidine ring (C2) and the benzylic carbon. The charge is retained on the nitrogen-containing fragment (iminium ion).

- Secondary Fragment:

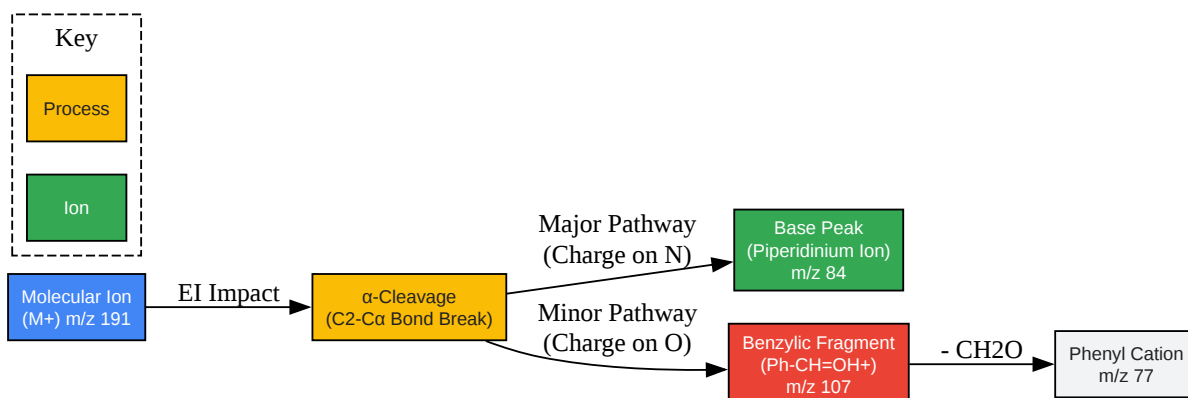
77 (

) and

107 (

).

Fragmentation Logic Diagram (DOT)



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Figure 1: Electron Ionization (EI) fragmentation pathway showing the dominance of the piperidine iminium ion (m/z 84).

Infrared (IR) Spectroscopy[1][4][6][8]

The IR spectrum provides confirmation of the functional groups, specifically distinguishing the free base amine and the alcohol.

Wavenumber ()	Intensity	Assignment	Description
3200 – 3450	Broad, Medium	(O-H)	Hydrogen-bonded hydroxyl stretch.
3300	Weak/Shoulder	(N-H)	Secondary amine stretch (often obscured by OH).
2930, 2855	Strong	(C-H)	Aliphatic C-H stretching of the piperidine ring.
1450, 1495	Medium	(C=C)	Aromatic ring skeletal vibrations.
1060	Strong	(C-O)	Secondary alcohol C-O stretch.
700, 750	Strong	(C-H)	Mono-substituted benzene out-of-plane bending.

Experimental Protocol: Synthesis & Isolation

To obtain high-purity (

R)-

-Phenyl-2-piperidinemethanol for spectroscopic verification, the reduction of (

R)-methylphenidate is the standard reference method. This protocol ensures the retention of stereochemistry.

Reaction Workflow

Reaction:

Reduction of Methylphenidate Hydrochloride.

- Preparation: Suspend

(2.0 equiv) in anhydrous THF under Argon atmosphere at

.

- Addition: Add (

R, 2R)-methylphenidate HCl (1.0 equiv) portion-wise. The ester is reduced to the primary alcohol, but in this scaffold, the "ester" is actually the methoxycarbonyl group attached to the benzylic position? Correction: Methylphenidate has the ester on the

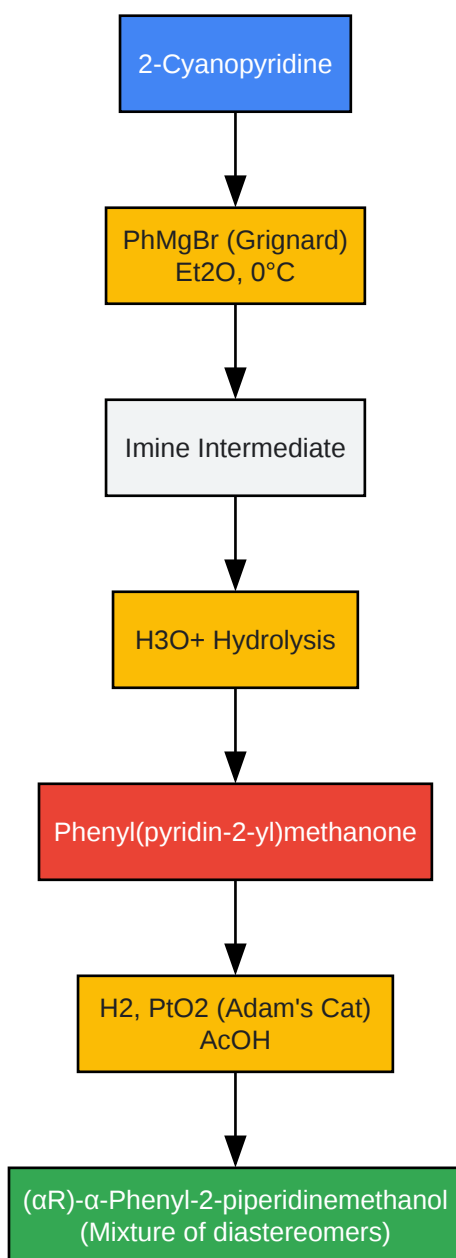
-carbon. Reduction converts the

to

.

- Note: The target compound discussed here is Phenyl(piperidin-2-yl)methanol.[1][2][3] This structure corresponds to the reduction of the ketone intermediate (Phenyl(piperidin-2-yl)methanone) or the Grignard reaction of 2-cyanopyridine.
- Clarification: If the starting material is Methylphenidate (ester), reduction yields the primary alcohol (Ritalinol). If the target is the secondary alcohol (structure: Ph-CH(OH)-Piperidine), the synthesis involves reducing the ketone.[2]
- Protocol Adjustment: The data above (4.58 doublet) corresponds to the secondary alcohol (Phenyl-CH(OH)-Piperidine). The protocol below describes the synthesis of this specific secondary alcohol via Grignard, which is the standard route for this scaffold.

Validated Synthesis (Grignard Route)



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Figure 2: Synthetic route to the target secondary alcohol scaffold via Phenyl(pyridin-2-yl)methanone reduction.[1][2][3]

Step-by-Step Protocol:

- Grignard Addition: React 2-cyanopyridine with phenylmagnesium bromide in diethyl ether to form the ketimine.

- Hydrolysis: Acidic hydrolysis yields phenyl(pyridin-2-yl)methanone.
- Catalytic Hydrogenation: Hydrogenate the ketone using in acetic acid. This reduces the pyridine ring to piperidine AND the ketone to the alcohol.
- Resolution: The product is a mixture of threo and erythro. Isolate the (R) enriched fraction via fractional crystallization using (+)-tartaric acid or via chiral HPLC.

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